

molecular formula and weight of potassium tetracyanoborate

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Compound of Interest

Compound Name: *Potassium tetracyanoborate*

Cat. No.: *B034560*

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Technical Guide: Potassium Tetracyanoborate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties of **potassium tetracyanoborate**, with a focus on its molecular formula and weight. The information is presented to support its application in research and development.

Chemical Identity and Properties

Potassium tetracyanoborate, a notable inorganic salt, serves as a versatile building block in chemical synthesis. Its fundamental properties are summarized below.

Quantitative Data Summary

For ease of reference and comparison, the molecular formula and weight of **potassium tetracyanoborate**, along with the atomic weights of its constituent elements, are provided in the table below.

Property	Value
Molecular Formula	$K[B(CN)_4]$ or C_4BKN_4
Molecular Weight	153.98 g/mol
Constituent Elements	
Potassium (K)	39.0983 u
Boron (B)	10.81 u
Carbon (C)	12.011 u
Nitrogen (N)	14.007 u

Synthesis of Potassium Tetracyanoborate

The synthesis of **potassium tetracyanoborate** can be achieved through several routes. A common and effective method involves the reaction of a boron trihalide or a tetrafluoroborate salt with a cyanide source.

General Experimental Protocol

While specific laboratory procedures may vary, a representative synthesis of an alkali metal tetracyanoborate involves the reaction of a boron trifluoride etherate complex with an alkali metal cyanide or trimethylsilyl cyanide. The reaction is typically carried out in an inert atmosphere and may require elevated temperatures to proceed to completion. The product can then be isolated and purified through standard techniques such as crystallization.

The following diagram illustrates a generalized workflow for the synthesis of **potassium tetracyanoborate**.



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A generalized workflow for the synthesis of **potassium tetracyanoborate**.

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